

Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

A Note on Disperse Red 167:

Based on available scientific literature and chemical databases, **Disperse Red 167** is characterized primarily as a monoazo disperse dye. Its principa exhibit a change in their fluorescence properties (e.g., intensity, wavelength) in response to a specific target. **Disperse Red 167** is not designed for the

To fulfill the user's request for detailed application notes and protocols for a red fluorescent probe, the following sections will focus on a representative

Application Note: A Rosamine-Phenothiazine-Based Red Fluorescent Probe for the

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hypochlorite is a highly reactive oxygen species (ROS) that plays a crucial role in many physiological and pathological processes, including immune I scaffold (hereafter referred to as "the probe") for the detection of hypochlorite in aqueous solutions and living cells.

Sensing Mechanism

The probe is designed based on a donor-excited photo-induced electron transfer (d-PeT) mechanism. In its native state, the phenothiazine moiety acr probe's fluorescence intensity.

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Probe_On [label="0xidized Probe (Sulfoxide)\nFluorescence ON", fillcolor="#4285F4", fontcolor="#FFFFFF"];
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Caption: Workflow for in vitro detection of hypochlorite.

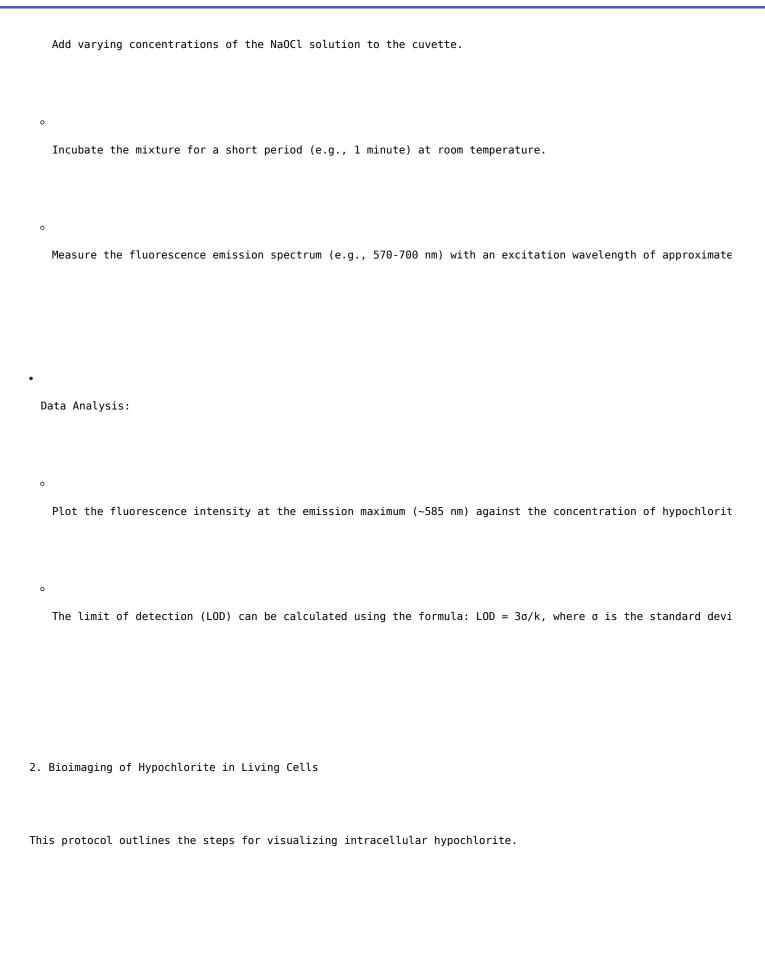


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Methodology:
Preparation of Reagents:
o Prepare a stock solution of the rosamine-phenothiazine probe (e.g., 1 mM) in dimethyl sulfoxide (DMSO).
o Prepare a stock solution of sodium hypochlorite (NaOCl) (e.g., 10 mM) in deionized water. The concentration
o Prepare a working buffer solution (e.g., 10 mM phosphate-buffered saline, PBS, pH 7.4).
Fluorescence Measurement:
o In a quartz cuvette, add the working buffer.
$^{\circ}$ Add the probe stock solution to the cuvette to reach the final desired concentration (e.g., 10 $\mu\text{M}).$
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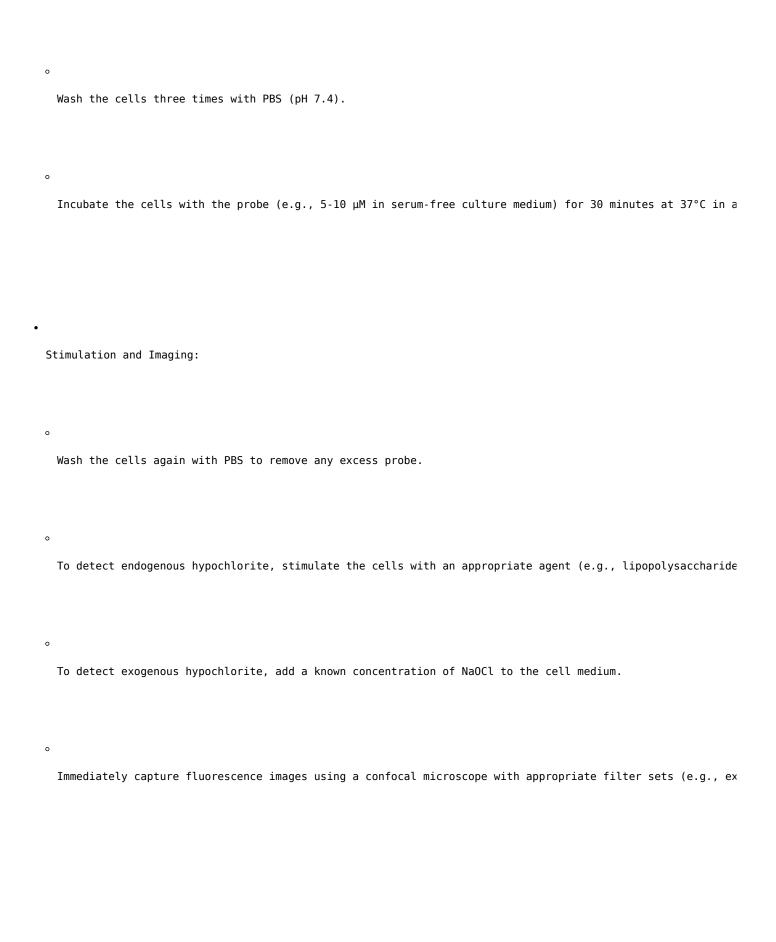




Caption: Workflow for cellular imaging of hypochlorite.
Methodology:
•
Cell Culture:
° Culture an appropriate cell line (e.g., HeLa or RAW 264.7 macrophages) on a confocal imaging dish or glass
• Probe Loading:



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Selectivity

The probe exhibits high selectivity for hypochlorite over other biologically relevant reactive oxygen and nit

Conclusion

The rosamine-phenothiazine-based red fluorescent probe is a highly sensitive and selective tool for the detective

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